

# hydroxyfasudil coronary vs vertebral vs femoral blood flow

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## Compound Focus: Hydroxyfasudil

CAS No.: 105628-72-6

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## Comparative Effects on Blood Flow

The following table summarizes the quantitative findings from a canine study on the hemodynamic effects of **hydroxyfasudil**. The results are expressed as the mean change in blood flow from the baseline level before administration [1].

Vascular Bed	Dosage of Hydroxyfasudil	Effect on Blood Flow
Coronary	0.3 mg/kg for 30 min	Significant increase
Vertebral	0.3 mg/kg for 30 min	Significant increase
Femoral	0.3 mg/kg for 30 min	No significant change

## Experimental Methodology

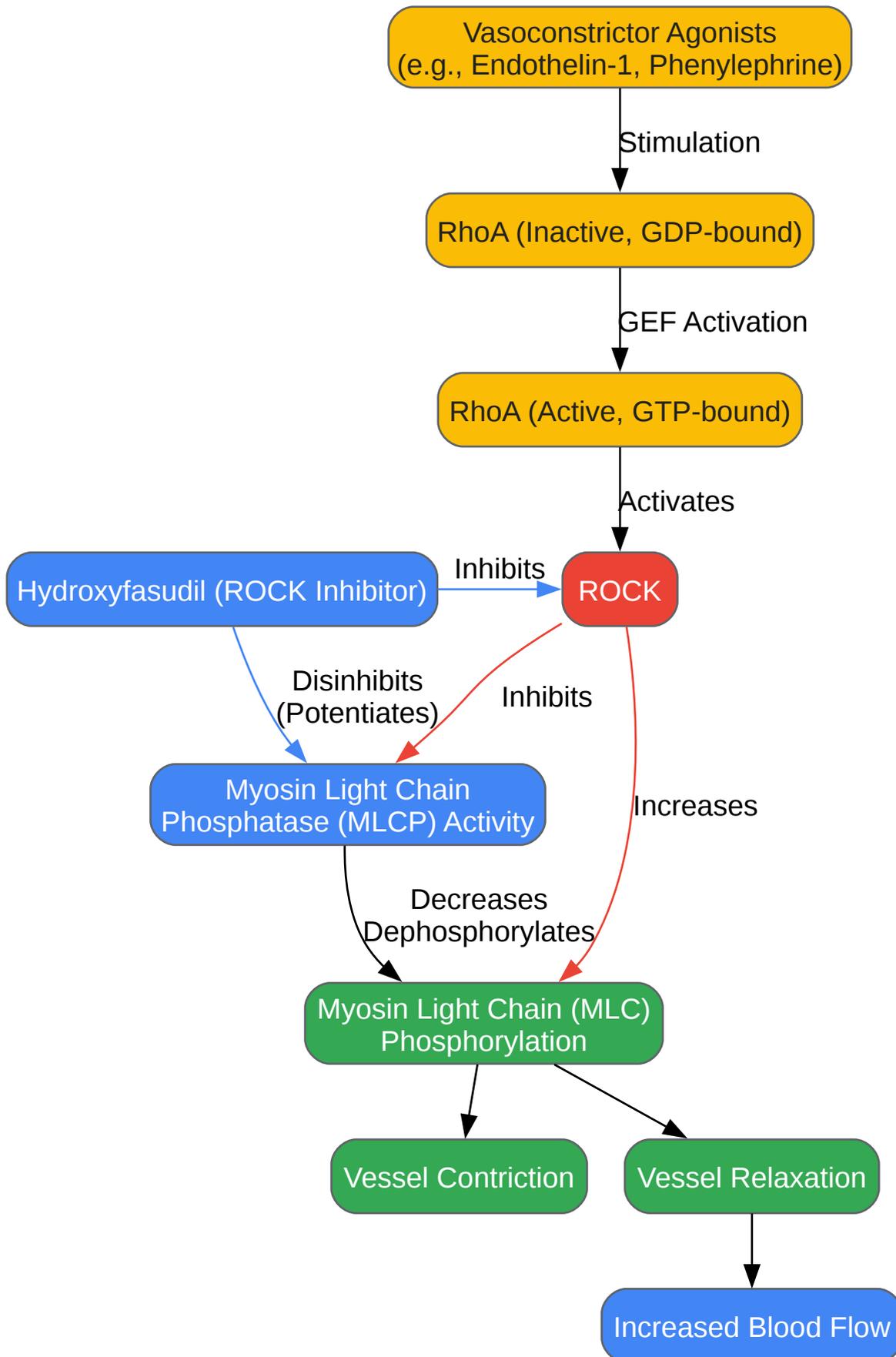
The data in the table above was generated using the following experimental protocol, which provides context for the results [1]:

- Animal Model:** The study was conducted on mongrel dogs of either sex (weighing 10–24 kg) that were anesthetized with pentobarbitone sodium.

- **Surgical Preparation:** A polyethylene catheter was inserted into the right femoral artery to monitor mean arterial blood pressure (MBP) and heart rate (HR).
- **Blood Flow Measurement:** Mean blood flow in the **right vertebral artery**, **left circumflex coronary artery (LCX)**, and **left femoral artery** was measured using a non-cannulating electromagnetic flow probe placed around each artery.
- **Drug Administration:** **Hydroxyfasudil** was administered intravenously over a 30-minute period.
- **Data Analysis:** The significance of the difference in blood flow was calculated using Student's t-test or Dunnett's test, with a p-value of less than 0.05 considered statistically significant.

## Mechanism of Action

**Hydroxyfasudil** is a Rho-kinase (ROCK) inhibitor. The pathway below illustrates how it acts to relax vascular smooth muscle and increase blood flow [2] [3] [4].



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The differential effects on blood flow are likely due to the variable basal expression and activity of the **RhoA/ROCK pathway** across different vascular beds. The pathway plays a more dominant role in regulating basal tone in the coronary and vertebral arteries compared to the femoral artery [1] [3].

## Research Context and Conclusion

The selective increase in coronary and vertebral blood flow, without significant chronotropic or inotropic effects, underpins the potential of **hydroxyfasudil** as a **novel anti-anginal drug** [1] [5]. This mechanism of action is distinct from traditional vasodilators like calcium channel blockers.

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## References

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**Address:** Ontario, CA 91761, United States

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